

2-Hydroxy-4-(2-hydroxyethoxy)benzophenone: Proper Disposal & Environmental Stewardship Guide[1]

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Compound of Interest

Compound Name:	2-Hydroxy-4-(2-hydroxyethoxy)benzophenone
CAS No.:	16909-78-7
Cat. No.:	B102802

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Executive Summary & Chemical Profile[1]

2-Hydroxy-4-(2-hydroxyethoxy)benzophenone (commonly known as UV-284) is a benzophenone derivative widely utilized as a UV stabilizer in polymers and cosmetics.[1] While effective at absorbing UV radiation, its structural stability translates to environmental persistence.

Critical Safety Directive: This compound is classified as an Aquatic Toxin.[1] Under no circumstances should this material, or solutions containing it, be discharged into municipal wastewater systems, sinks, or storm drains. Disposal must follow a strict Zero-Liquid-Discharge (ZLD) protocol to prevent bioaccumulation in marine ecosystems.[1]

Chemical Identity & Hazard Data[1][2][3][4]

Parameter	Specification
CAS Number	16909-78-7
Common Synonyms	UV-284; Benzophenone-2 (derivative); 2-Hydroxy-4-(beta-hydroxyethoxy)benzophenone
Molecular Formula	C ₁₅ H ₁₄ O ₄
Physical State	Off-white to pale yellow powder
Water Solubility	Very Low (< 0.1 g/L) – High lipophilicity drives bioaccumulation
GHS Classification	Warning H412: Harmful to aquatic life with long-lasting effects. H317: May cause an allergic skin reaction.[1][2]
RCRA Status (USA)	Not P- or U-listed.[1] Regulated as Non-Halogenated Organic Waste (unless mixed with halogens).[1]

The "Why": Scientific Rationale for Strict Disposal

To build a self-validating safety culture, researchers must understand the mechanism of hazard.[1]

- **Lipophilicity & Bioaccumulation:** The hydroxyethoxy side chain increases the molecule's affinity for lipids. If released into waterways, UV-284 partitions into the fatty tissues of aquatic organisms rather than dissolving in the water column.[1] This leads to bioconcentration, where toxic effects magnify up the food chain.
- **Photostability vs. Biodegradability:** The chemical is engineered to resist degradation by UV light.[1] This same property makes it resistant to natural photolysis in the environment, classifying it as a "persistent" pollutant in wastewater treatment plants (WWTPs), which are often unable to filter it out completely.

Waste Stream Segregation Protocol

Effective disposal begins at the bench. You must segregate waste based on its physical state and solvent matrix.^[1]

DOT Diagram: Waste Segregation Logic



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Figure 1: Decision tree for segregating UV-284 waste streams to ensure compatibility with incineration protocols.

Detailed Disposal Procedures

Scenario A: Disposal of Pure Solid (Powder)

Applicable for: Expired shelf stock, excess weighing material, or spill cleanup residues.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a screw-top glass jar.^[1] Avoid low-density plastics that may be permeable to organic vapors if residual solvent is present.^[1]
- Transfer: Transfer the powder using a dedicated spatula or scoop.^[1] Do not generate dust. If dust generation is likely, perform the transfer inside a chemical fume hood.
- Labeling:
 - Primary Tag: "Hazardous Waste - Solid."^[1]
 - Constituents: "**2-Hydroxy-4-(2-hydroxyethoxy)benzophenone** (100%)."^[1]
 - Hazard Checkbox: Check "Toxic" and "Irritant."^[1]
- Storage: Store in the Solid Waste satellite accumulation area until pickup.

Scenario B: Disposal of Solutions (Reaction Mixtures/Mother Liquors)

Applicable for: HPLC waste, reaction byproducts, or recrystallization solvents.

- Solvent Compatibility Check:
 - Non-Halogenated: If dissolved in Acetone, Methanol, Ethanol, or Ethyl Acetate.
 - Halogenated: If dissolved in Dichloromethane (DCM) or Chloroform.^[1]
 - Note: UV-284 is compatible with both streams, but the solvents must be kept separate to reduce incineration costs and prevent adverse reactions.^[1]

- Collection: Pour into the appropriate carboy (Safety Can).
 - Do not fill >90% full (allow headspace for expansion).
 - Cap tightly immediately after filling.[1]
- Labeling:
 - List all solvents by approximate percentage (e.g., "Acetone 95%, Water 4%").
 - List the solute: "UV-284 <1%".[1]
 - Warning: Never label simply as "Organic Waste." Specific chemical names are required for the incinerator manifest.

Scenario C: Contaminated Debris (The "Hidden" Stream)

Applicable for: Weigh boats, pipettes, gloves, and paper towels used in cleanup.

- Dry Debris: Place chemically contaminated gloves and paper towels into a clear, heavy-duty polyethylene bag (minimum 4 mil thickness).[1]
- Sharps: If using glass pipettes or syringes, these must go into a hard-walled Sharps Container, not the soft trash bag.
- Sealing: Twist and tape the bag neck (gooseneck seal).[1] Place this bag inside a second bag (double-bagging) to prevent rupture during transport.

Emergency Spill Management

Pre-requisite: PPE must include Nitrile gloves (double-gloving recommended), safety goggles, and a lab coat.[1] If handling large quantities (>100g) of powder, use an N95 respirator to prevent inhalation.

Protocol: "Dry" Spill (Powder)[1]

- Isolate: Mark the area.[1] Turn off nearby fans to prevent dust dispersal.[1]

- Dampen: Lightly mist the powder with a solvent (like Ethanol) or water only if necessary to prevent dust.[1] However, dry sweeping is preferred if done carefully to avoid creating liquid waste.
- Sweep: Use a brush and dustpan dedicated to hazardous waste.[1] Move from the outside of the spill toward the center.
- Disposal: Place recovered powder into a Solid Waste jar (see Scenario A).
- Decontamination: Wipe the surface with an Acetone-soaked paper towel.[1] Dispose of the towel as Contaminated Debris (Scenario C).

Protocol: "Wet" Spill (Solution)

- Absorb: Do not use paper towels for large spills.[1] Use an inert absorbent material (e.g., vermiculite, sand, or commercial "PIG" mats).
- Wait: Allow 2–3 minutes for full absorption.
- Collect: Scoop the saturated absorbent into a wide-mouth jar or heavy-duty bag.
- Label: "Debris contaminated with UV-284 and [Solvent Name]."

References & Authority

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Sources

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